

# In-Depth Technical Guide to DL-Alanine-15N: Properties, Analysis, and Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *DL-Alanine-15N*

Cat. No.: *B1604622*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties of **DL-Alanine-15N**, detailed experimental protocols for its analysis, and its application in metabolic research and proteomics.

## Core Physical and Chemical Properties

**DL-Alanine-15N** is a stable isotope-labeled version of the non-essential amino acid alanine, where the naturally occurring  $^{14}\text{N}$  atom in the amino group is replaced with the  $^{15}\text{N}$  isotope. This isotopic labeling makes it a valuable tracer in various biochemical and metabolic studies, as it can be distinguished from its unlabeled counterpart by mass spectrometry and NMR spectroscopy.

## Quantitative Data Summary

Property	Value	Reference
Chemical Formula	C <sub>3</sub> H <sub>7</sub> <sup>15</sup> NO <sub>2</sub>	[1]
Molecular Weight	89.09 g/mol (unlabeled), ~90.09 g/mol (15N labeled)	[1]
Melting Point	289 °C (decomposes)	[2]
Solubility in Water	16.7 g/100 mL (at 25°C)	[3]
Appearance	White crystalline powder	[2]
CAS Number	302-72-7 (unlabeled), Not specified for DL-Alanine-15N	[1]
pKa (carboxyl group)	~2.34	N/A
pKa (amino group)	~9.69	N/A
Isotopic Purity	Typically >98%	N/A

## Experimental Protocols

Detailed methodologies for the analysis of **DL-Alanine-15N** are crucial for obtaining reliable and reproducible results. Below are protocols for Nuclear Magnetic Resonance (NMR) Spectroscopy and Mass Spectrometry (MS).

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for studying the structure and dynamics of molecules containing 15N-labeled compounds. The 1H-15N Heteronuclear Single Quantum Coherence (HSQC) experiment is particularly useful for observing the correlation between the nitrogen atom and its attached proton.

#### Sample Preparation:

- Dissolve the **DL-Alanine-15N** sample in a suitable deuterated solvent (e.g., D<sub>2</sub>O) to a final concentration of approximately 0.5 – 1 mM.[4]
- Transfer the sample to an NMR tube. A volume of 400-600 µL is typically required.[4]

- Add a reference compound, such as 0.1 mM DSS (4,4-dimethyl-4-silapentane-1-sulfonic acid), for chemical shift referencing.[4]
- Ensure the pH of the sample is below 6.5 to minimize the exchange rate of the backbone amide proton.[4]

#### <sup>1</sup>H-<sup>15</sup>N HSQC Experiment Parameters:

Parameter	Typical Value
Pulse Sequence	Sensitivity-enhanced <sup>1</sup> H- <sup>15</sup> N HSQC with gradients
Spectrometer Frequency	500 MHz or higher
Temperature	25 °C
Spectral Width ( <sup>1</sup> H)	12 ppm
Spectral Width ( <sup>15</sup> N)	30 ppm
Number of Scans	128
Relaxation Delay	1.8 s
Acquisition Time ( <sup>1</sup> H)	Dependant on spectral width and data points
Acquisition Time ( <sup>15</sup> N)	42.1 ms

## Mass Spectrometry (MS)

Mass spectrometry is used to determine the mass-to-charge ratio of ions and is essential for quantifying the incorporation of <sup>15</sup>N into biomolecules. Matrix-Assisted Laser Desorption/Ionization Time-of-Flight (MALDI-TOF) is a common technique for analyzing peptides and proteins.

#### Sample Preparation for MALDI-TOF MS of <sup>15</sup>N-Labeled Peptides:

- Sample Concentration: Adjust the concentration of the peptide sample to 5-50 pmol/μL. After mixing with the matrix, the final concentration should be 0.5-5 pmol/μL.[5]

- Matrix Preparation: Prepare a saturated solution of a suitable matrix (e.g.,  $\alpha$ -cyano-4-hydroxycinnamic acid - HCCA) in a 1:1 (v/v) mixture of acetonitrile (ACN) and 0.1% trifluoroacetic acid (TFA) in water.[5]
- Sample Spotting (Dried-Droplet Method):
  - Mix the sample and matrix solutions in a 1:1 ratio.
  - Spot 0.5  $\mu$ L of the mixture onto the MALDI target plate.[6]
  - Allow the spot to air-dry completely, forming a co-crystalline sample/matrix complex.[5]

#### MALDI-TOF Data Acquisition:

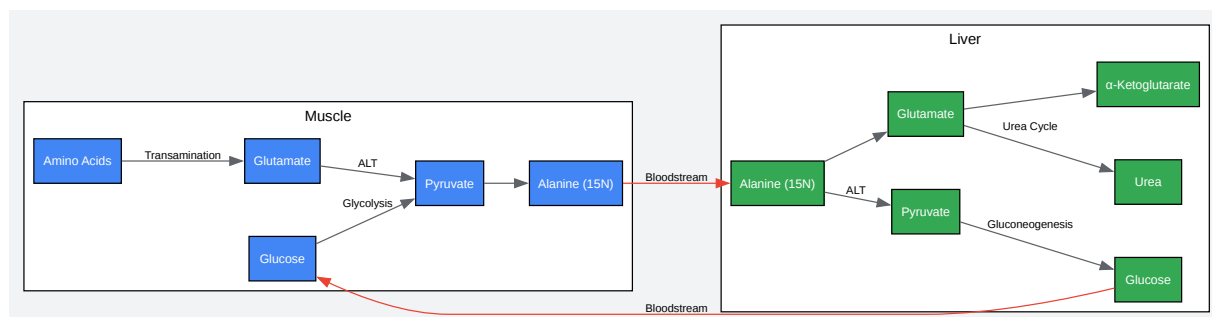
Parameter	Typical Setting
Instrument	MALDI-TOF/TOF Mass Spectrometer
Ionization Mode	Positive ion
Laser	Nitrogen laser (337 nm)
Acceleration Voltage	25 kV
Detector	Reflector mode for higher resolution
Mass Range	Dependent on the expected mass of the peptides
Calibration	External calibration using a standard peptide mixture

## Visualizations: Signaling Pathways and Experimental Workflows

The following diagrams, created using the DOT language for Graphviz, illustrate key processes involving **DL-Alanine-15N**.

### Glucose-Alanine Cycle

This metabolic pathway illustrates the transport of nitrogen from muscle to the liver.

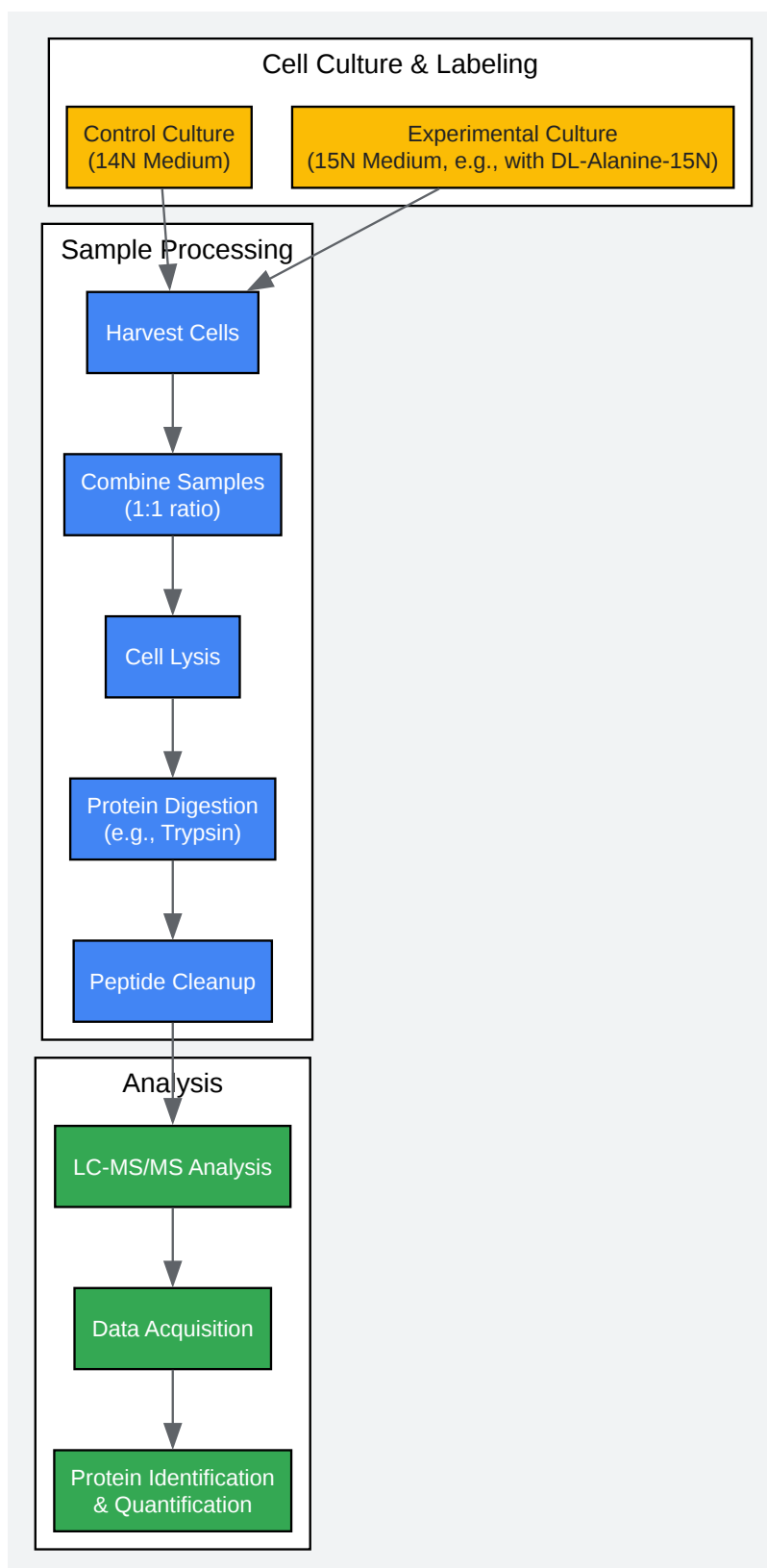


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Caption: The Glucose-Alanine Cycle showing the transport of nitrogen from muscle to the liver.

## $^{15}\text{N}$ Metabolic Labeling Workflow in Proteomics

This diagram outlines the key steps in a quantitative proteomics experiment using  $^{15}\text{N}$  metabolic labeling. [7][8]

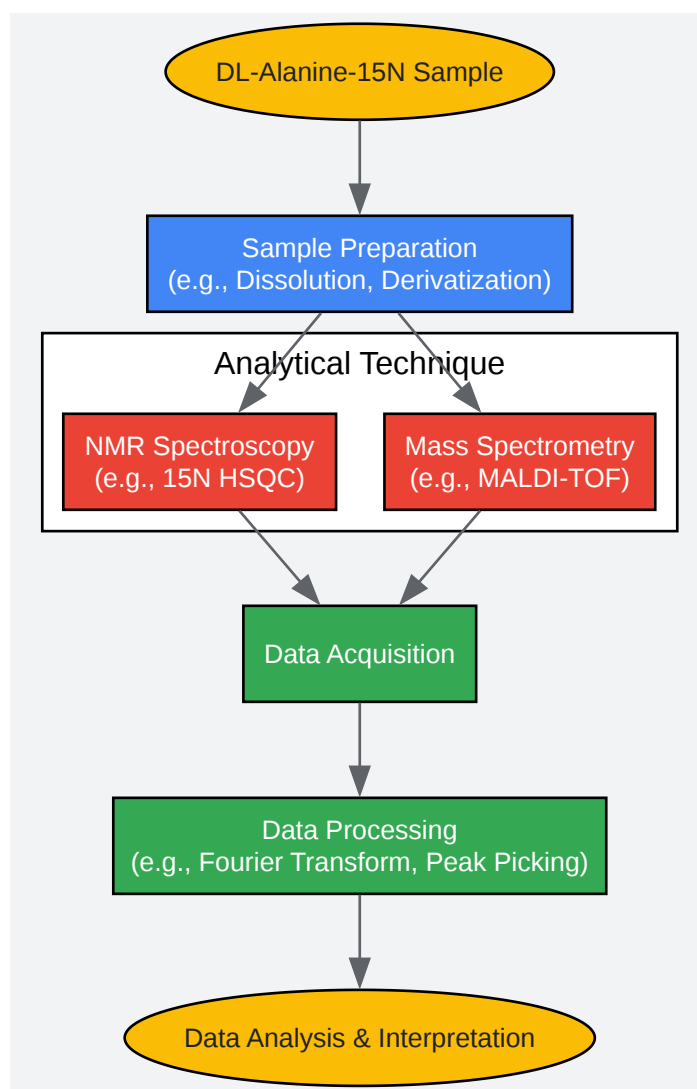


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Caption: Workflow for quantitative proteomics using  $^{15}\text{N}$  metabolic labeling.[7][8]

## General Experimental Workflow for DL-Alanine-15N Analysis

This diagram provides a generalized workflow for the analysis of **DL-Alanine-15N** using either NMR or MS.



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Caption: A general workflow for the analysis of **DL-Alanine-15N**.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)